

Quantification of Citreoviridin in Food and Feed Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: Citreoviridin

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Introduction

Citreoviridin is a mycotoxin produced by several species of fungi, most notably *Penicillium citreonigrum*, *Aspergillus terreus*, and *Eupenicillium ochrosalmoneum*.^{[1][2]} This neurotoxin has been detected in various agricultural commodities, particularly in rice, and has been associated with the "yellow rice disease," which can lead to acute cardiac beriberi.^[1] Given the potential health risks to both humans and animals, sensitive and reliable methods for the quantification of **citreoviridin** in food and feed are crucial for ensuring safety and compliance with regulatory standards.

These application notes provide detailed protocols for the quantification of **citreoviridin** in food and feed matrices using High-Performance Liquid Chromatography (HPLC) with Photodiode Array (PDA) or fluorescence detection, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Enzyme-Linked Immunosorbent Assay (ELISA).

Analytical Methods Overview

The choice of analytical method for **citreoviridin** quantification depends on the required sensitivity, selectivity, and sample throughput.

- High-Performance Liquid Chromatography (HPLC) coupled with a Photodiode Array (PDA) or a fluorescence detector is a widely used technique. HPLC-PDA allows for the identification

and quantification of **citreoviridin** based on its characteristic UV-Vis absorption spectrum. HPLC with fluorescence detection offers higher sensitivity.

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is a highly sensitive and selective method that provides structural information, ensuring accurate identification and quantification even in complex matrices.[3][4][5] It is often considered the gold standard for mycotoxin analysis.
- Enzyme-Linked Immunosorbent Assay (ELISA) is a rapid and high-throughput screening method based on the specific binding of antibodies to **citreoviridin**. [6][7] ELISA kits are commercially available and are suitable for screening a large number of samples.[6][7]

Quantitative Data Summary

The following tables summarize the performance characteristics of different analytical methods for **citreoviridin** quantification in various food and feed matrices.

Table 1: Performance of HPLC Methods for **Citreoviridin** Quantification

Matrix	Method	Recovery (%)	LOD (µg/kg)	LOQ (µg/kg)	Reference
Rice	HPLC-PDA	-	-	-	[8]
Infant Cereals (Oat, Multigrain)	HPLC-Fluorescence	-	-	0.5	[9]
Nuts (Chestnuts, Hazelnuts, Walnuts, Almonds)	HPLC-MS/MS	70-120	0.5 - 2.5	1.0 - 5.0	[10]

Table 2: Performance of LC-MS/MS Methods for **Citreoviridin** Quantification

Matrix	Method	Recovery (%)	LOD (µg/kg)	LOQ (µg/kg)	Reference
Corn-based Animal Feed	LC-MS/MS	62-115	-	-	[11]
Animal Feed	LC-MS/MS	-	-	-	[3] [4]
Cereals	LC-MS/MS	-	-	-	[12]

Table 3: Performance of ELISA Methods for **Citreoviridin** Quantification

Matrix	Method	Limit of Detection (ng/mL)	IC50 (ng/mL)	Reference
Red Yeast Rice	ic-ELISA	11.86	161.66	[13]

Experimental Protocols

Protocol 1: Quantification of Citreoviridin in Grains (e.g., Rice, Corn) by HPLC-PDA

This protocol is based on the methods described for the analysis of mycotoxins in cereal grains.

1. Sample Preparation and Extraction

- Sampling: Obtain a representative sample of the grain lot according to standard sampling procedures.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Grinding: Grind the sample to a fine powder (to pass a 1 mm sieve).
- Extraction:
 - Weigh 25 g of the ground sample into a 250 mL Erlenmeyer flask.
 - Add 100 mL of acetonitrile/water (84:16, v/v).

- Shake vigorously for 60 minutes on a mechanical shaker.
- Filter the extract through a Whatman No. 1 filter paper.

2. Clean-up (Optional, for complex matrices)

- For cleaner extracts, a solid-phase extraction (SPE) or immunoaffinity column (IAC) clean-up step can be employed.[\[18\]](#)

3. HPLC-PDA Analysis

- Instrumentation: HPLC system with a PDA detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).
- Mobile Phase: Isocratic elution with acetonitrile/water/acetic acid (65:35:1, v/v/v).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.
- Detection: Monitor at 388 nm.
- Quantification: Prepare a calibration curve using **citreoviridin** standards of known concentrations.

Workflow for HPLC-PDA analysis of **citreoviridin** in grains.

Protocol 2: Quantification of Citreoviridin in Animal Feed by LC-MS/MS

This protocol outlines a "dilute and shoot" method, which is a rapid approach for mycotoxin analysis in feed.[\[3\]](#)

1. Sample Preparation and Extraction

- Sampling: Collect a representative feed sample.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Homogenization: Homogenize the sample to ensure uniformity.

- Extraction:
 - Weigh 5 g of the homogenized sample into a 50 mL polypropylene centrifuge tube.
 - Add 20 mL of extraction solvent (e.g., acetonitrile/water/formic acid, 79:20:1, v/v/v).
 - Vortex for 30 minutes at high speed.
 - Centrifuge at 4000 rpm for 15 minutes.
 - Take an aliquot of the supernatant and dilute it with the initial mobile phase.

2. LC-MS/MS Analysis

- Instrumentation: LC system coupled to a triple quadrupole mass spectrometer.
- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m).
- Mobile Phase:
 - A: Water with 0.1% formic acid and 5 mM ammonium formate.
 - B: Methanol with 0.1% formic acid and 5 mM ammonium formate.
 - Use a gradient elution program.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Ionization: Electrospray ionization (ESI) in positive mode.
- MS/MS Detection: Monitor at least two multiple reaction monitoring (MRM) transitions for **citreoviridin** for confirmation and quantification.
- Quantification: Use a matrix-matched calibration curve or an isotopically labeled internal standard for accurate quantification.



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Workflow for LC-MS/MS analysis of **citreoviridin** in animal feed.

Protocol 3: Screening of Citreoviridin in Food Samples by Competitive ELISA

This protocol provides a general procedure for using a competitive ELISA kit. Always refer to the specific instructions provided by the kit manufacturer.[\[6\]](#)[\[7\]](#)[\[19\]](#)

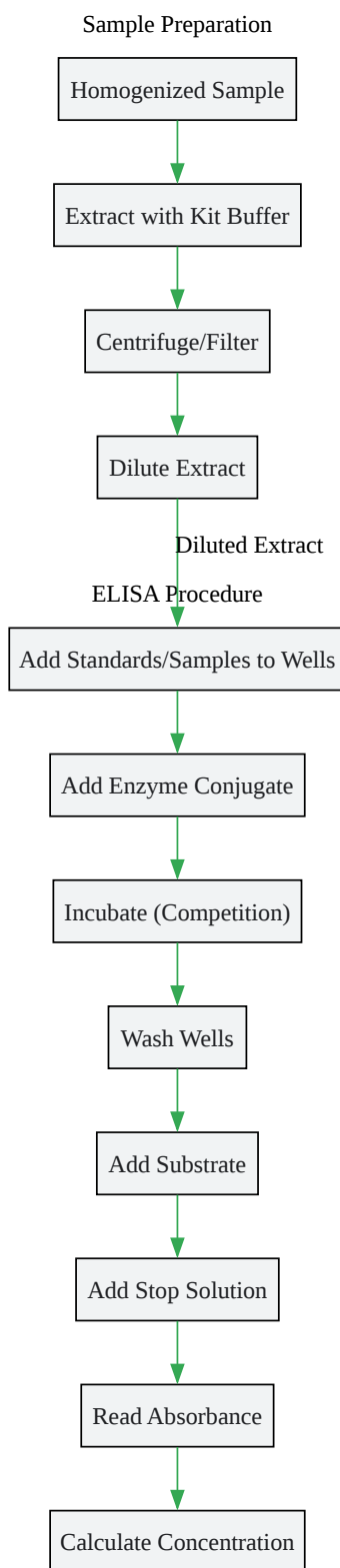
1. Sample Preparation

- Extraction:
 - Weigh a specified amount of the homogenized sample.
 - Add the extraction solution provided in the kit.
 - Shake vigorously for the recommended time.
 - Centrifuge or filter the extract.
 - Dilute the extract with the provided dilution buffer.

2. ELISA Procedure

- Add Standards and Samples: Pipette the standards and diluted sample extracts into the antibody-coated microtiter wells.
- Add Enzyme Conjugate: Add the **citreoviridin**-enzyme conjugate to each well.

- **Incubate:** Incubate the plate for the specified time at the recommended temperature. During this step, free **citreoviridin** in the sample and the enzyme-labeled **citreoviridin** compete for binding to the antibodies on the plate.
- **Wash:** Wash the plate multiple times with the provided wash buffer to remove unbound reagents.
- **Add Substrate:** Add the substrate solution to each well. The enzyme bound to the plate will convert the substrate, resulting in a color change.
- **Stop Reaction:** Add the stop solution to terminate the reaction.
- **Read Absorbance:** Measure the absorbance at the specified wavelength using a microplate reader.
- **Calculate Results:** The concentration of **citreoviridin** is inversely proportional to the color intensity. Calculate the concentration based on the standard curve.



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General workflow for competitive ELISA of **citreoviridin**.

Conclusion

The methods described provide robust and reliable approaches for the quantification of **citreoviridin** in a variety of food and feed samples. The choice of method will depend on the specific requirements of the analysis, including the need for high-throughput screening (ELISA), routine quantification (HPLC), or high-sensitivity confirmation (LC-MS/MS). Proper sampling and sample preparation are critical for obtaining accurate and representative results. [14][15][16][17] Adherence to these detailed protocols will enable researchers, scientists, and drug development professionals to effectively monitor and control **citreoviridin** contamination in the food and feed supply chain.

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